

# Physicochemical Properties of 5-Phenyllevulinic Acid: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 5-Phenyllevulinic acid

Cat. No.: B15618739

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**5-Phenyllevulinic acid**, also known as 5-oxo-5-phenylpentanoic acid, is a keto acid of interest in various fields of chemical and biomedical research. Its structural similarity to endogenous compounds, particularly 5-aminolevulinic acid (5-ALA), suggests potential applications in areas such as photodynamic therapy (PDT) and as a building block in organic synthesis.

Understanding the physicochemical properties of **5-phenyllevulinic acid** is paramount for its effective utilization in research and development. These properties govern its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its reactivity and formulation characteristics.

This technical guide provides a comprehensive overview of the known physicochemical properties of **5-phenyllevulinic acid**. Due to the limited availability of direct experimental data for this specific compound, this guide also includes comparative data for the structurally related and extensively studied compound, 5-aminolevulinic acid, to provide a broader context for researchers. Furthermore, this guide outlines general experimental protocols for determining key physicochemical parameters and visualizes relevant biological pathways and experimental workflows.

## Physicochemical Data

The quantitative physicochemical data for **5-phenyllevulinic acid** is not extensively reported in publicly available literature. The following table summarizes the available information. For comparative purposes, a table with the properties of the related compound 5-aminolevulinic acid is also provided.

Table 1: Physicochemical Properties of **5-Phenyllevulinic Acid**

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	-
Molecular Weight	192.21 g/mol	-
CAS Number	1501-05-9	-
Solubility	DMSO: 1 mg/mL	[1]

Table 2: Physicochemical Properties of 5-Aminolevulinic Acid (for comparison)

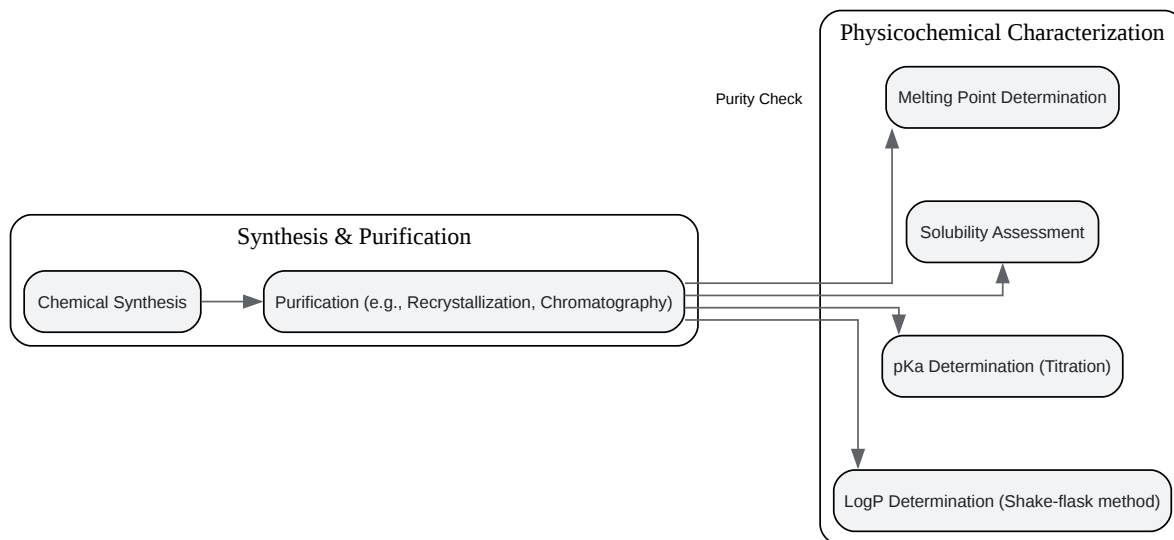
Property	Value	Source
Melting Point	156-158 °C	[2]
Solubility	Very soluble in water	[2]
logP	-1.5	[2]
pKa	Not readily available	[3][4]

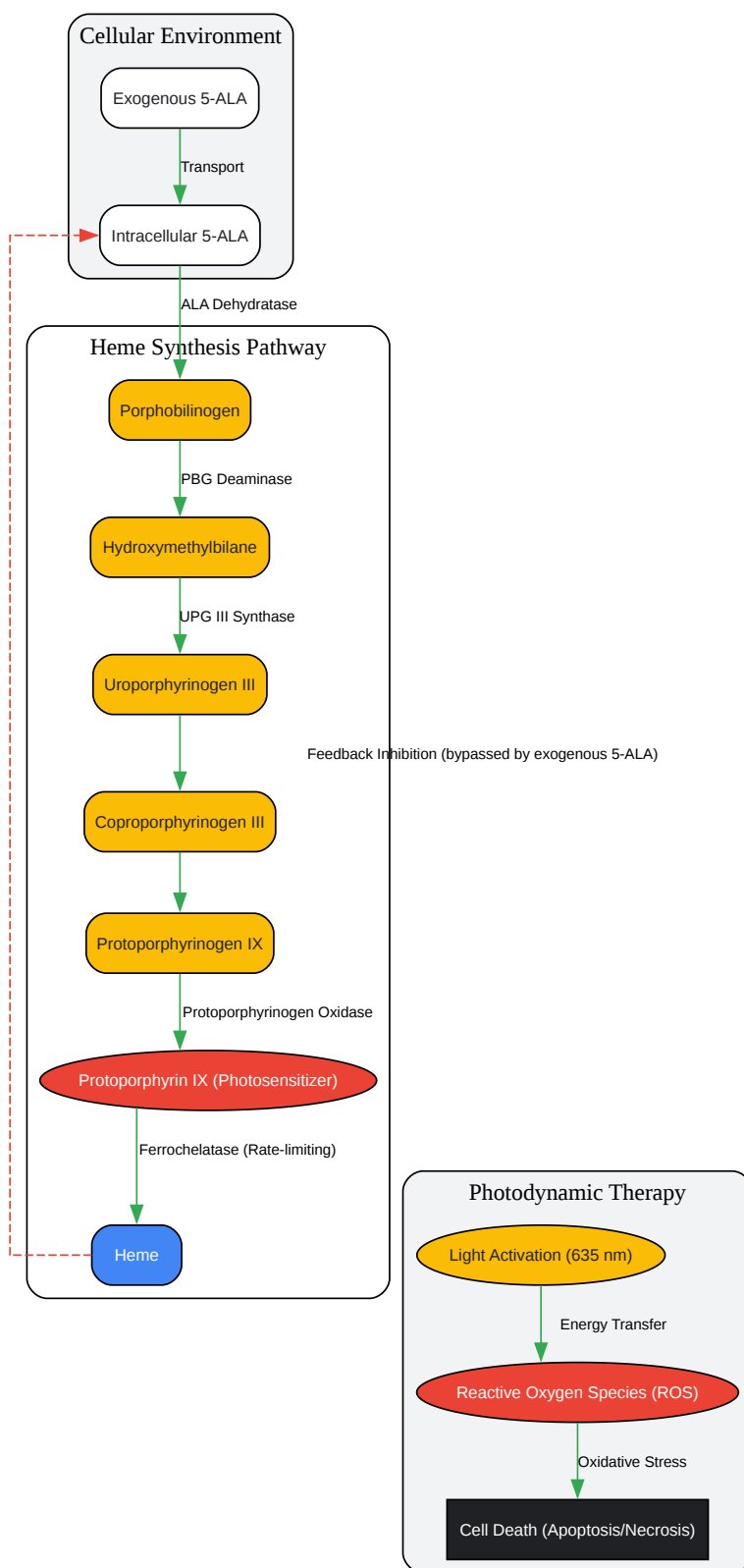
## Experimental Protocols

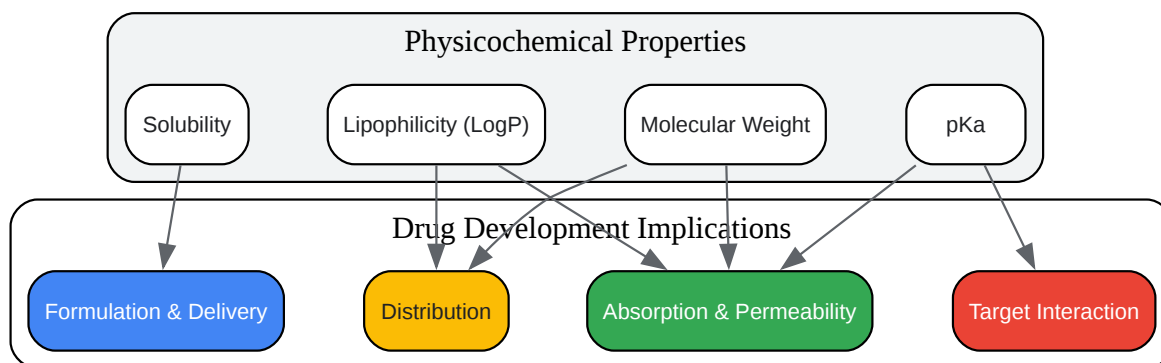
Detailed experimental protocols for the synthesis and characterization of **5-phenyllevulinic acid** are not widely published. However, general methodologies for determining the key physicochemical properties of organic acids are well-established.

## General Experimental Workflow for Physicochemical Characterization of a Solid Organic Acid

The following diagram illustrates a typical workflow for determining the fundamental physicochemical properties of a solid organic acid like **5-phenyllevulinic acid**.







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